

# Application Notes and Protocols: TRANS-STILBENE-D10 for Neutron Scintillation Detectors

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## Compound of Interest

Compound Name: TRANS-STILBENE-D10

Cat. No.: B3044118

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## Introduction

**TRANS-STILBENE-D10** (deuterated stilbene, stilbene-d12) is a deuterated analog of the organic scintillator trans-stilbene. It has emerged as a high-performance material for fast neutron detection, particularly in applications requiring the simultaneous measurement of neutrons and gamma rays.[1] Organic scintillators are sensitive to both types of radiation; however, the ability to distinguish between them is crucial for accurate neutron measurements in mixed radiation fields.[2][3] Stilbene-d12 offers exceptional pulse shape discrimination (PSD) capabilities, often superior to its hydrogenated counterpart and other organic scintillators.[4] This property, combined with its solid, non-hygroscopic, and non-hazardous nature, makes it an ideal candidate for applications in nuclear safeguards, nonproliferation, homeland security, and advanced physics research.[5][6] The use of deuterated stilbene is particularly advantageous for fast neutron spectroscopy, as it can provide information on the incident neutron energy spectrum without the need for complex time-of-flight measurements.[4][6]

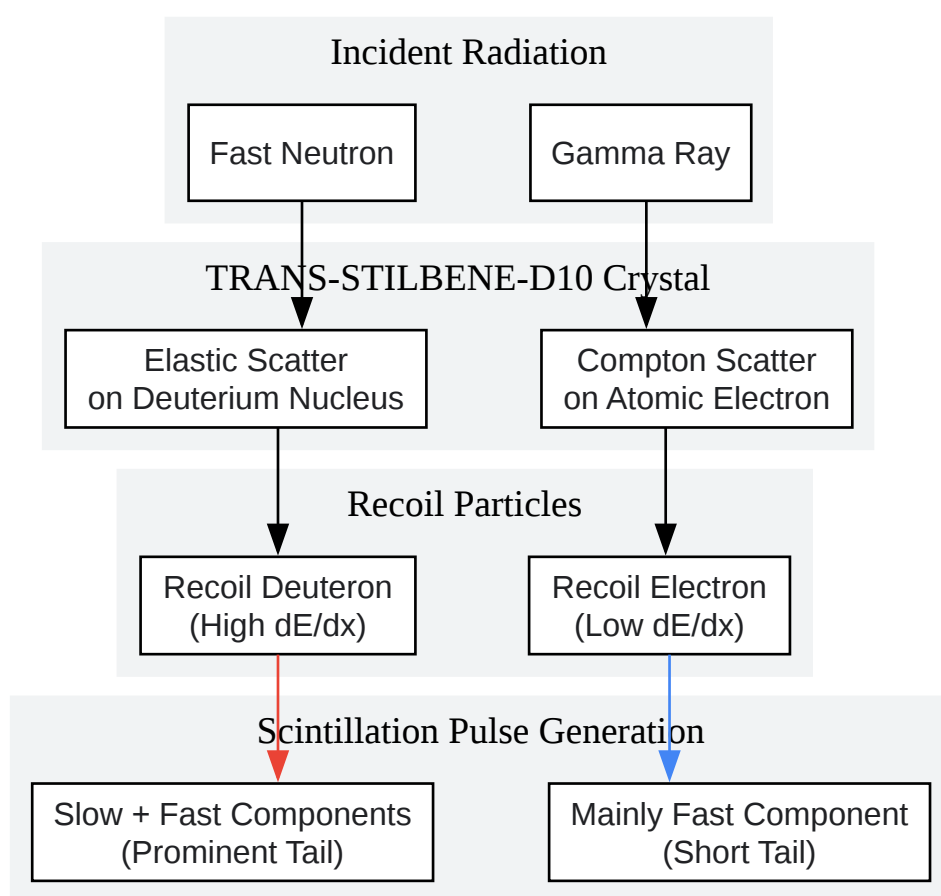
## Principle of Operation: Neutron and Gamma-Ray Interactions

The ability of **TRANS-STILBENE-D10** to discriminate between neutrons and gamma rays is rooted in the different interaction mechanisms of these particles with the scintillator material.

- **Neutron Interaction:** Fast neutrons interact primarily through elastic scattering with the deuterium nuclei in the crystal, producing energetic recoil deuterons.

- Gamma-Ray Interaction: Gamma rays interact predominantly with the atomic electrons via Compton scattering, producing recoil electrons.[1]

The high ionization density of the recoil deuterons preferentially populates triplet states in the stilbene molecules. The delayed fluorescence from the slow decay of these triplet states results in a scintillation pulse with a prominent "tail" component. In contrast, the recoil electrons produce a faster pulse with very little delayed component.[7] This difference in pulse shape is the basis for neutron-gamma discrimination.



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Caption: Particle interaction pathways in a **TRANS-STILBENE-D10** crystal.

## Data Presentation

**Table 1: Physical and Scintillation Properties of Trans-Stilbene**

Property	TRANS-STILBENE-D10 (d12)	Trans-Stilbene (h12, regular)
Chemical Formula	C <sub>14</sub> D <sub>12</sub>	C <sub>14</sub> H <sub>12</sub>
Melting Point	123.8 – 125.9 °C[4]	124.0 – 126.1 °C[4]
Density	~1.24 g/cm <sup>3</sup> [8]	1.15 g/cm <sup>3</sup> [5]
Maximum Emission	~380 nm	380 nm[5]
Light Output (LO)	Approximately equal to regular stilbene[4]	Standard reference
Prompt Decay Time	Not specified, similar to h12	4.3 ns[5]
Rise Time	Not specified, similar to h12	0.1 ns[5]

**Table 2: Pulse Shape Discrimination (PSD) Performance**

The Figure of Merit (FOM) is a common metric for quantifying the quality of separation between neutron and gamma-ray events. A higher FOM value indicates better discrimination.

Scintillator	Energy Range (keVee*)	FOM	Source
TRANS-STILBENE-D10	710 - 822	Higher than h12[9]	239PuBe[9]
Trans-Stilbene (h12)	460 - 500	Lower than d12[4]	252Cf[4]
Trans-Stilbene (h12)	300 - 700	~1.7[2]	252Cf[2]

\*keVee: keV electron equivalent.

## Experimental Protocols

### Protocol 1: Detector Assembly and Setup

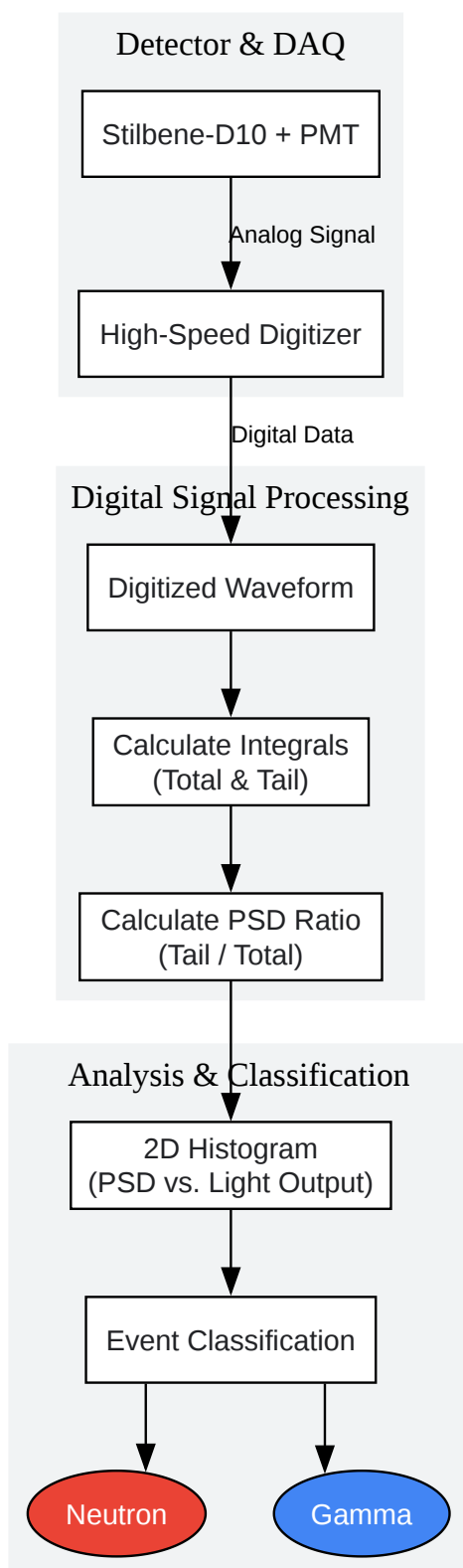
- **Crystal Handling:** Handle the stilbene crystal with clean, powder-free gloves to avoid contaminating the optical surfaces. Although not hygroscopic, it is good practice to keep the crystal in a dry environment.
- **Optical Coupling:** Couple the **TRANS-STILBENE-D10** crystal to a photomultiplier tube (PMT) or a silicon photomultiplier (SiPM) array. Apply a thin, uniform layer of optical grease to the center of the photosensor window. Press the crystal firmly onto the window and gently rotate to ensure an even distribution of the grease and eliminate air bubbles.
- **Light Tightness:** Wrap the crystal-photosensor assembly with several layers of PTFE tape to improve light collection via reflection. Subsequently, wrap the entire assembly with black electrical tape to ensure it is completely light-tight.
- **High Voltage:** Connect the PMT to a high-voltage power supply. The optimal voltage should be determined experimentally to maximize the signal-to-noise ratio.
- **Signal Output:** Connect the anode output of the PMT to a fast digitizer or oscilloscope for signal processing.

## Protocol 2: Data Acquisition and Pulse Shape Discrimination (PSD)

This protocol outlines the charge integration method, a common and effective digital PSD technique.

- **Radiation Source:** Place a neutron source (e.g.,  $^{252}\text{Cf}$ , AmBe) at a fixed distance from the detector to acquire data.
- **Data Acquisition:** Use a high-speed digitizer (e.g., 500 MS/s, 14-bit) to record the voltage traces (waveforms) from the detector for each radiation interaction event.<sup>[10]</sup>
- **Waveform Processing (Post-Acquisition or Real-Time):**
  - For each digitized pulse, establish a baseline by averaging the initial samples before the pulse rising edge.
  - Subtract the baseline from the entire waveform.

- Identify the start and end of the pulse.
- Charge Integration:
  - Calculate the Total Integral ( $Q_{total}$ ) by summing the sample values over the entire duration of the pulse. An integration window of ~370-600 ns is typical.[\[9\]](#)[\[11\]](#)
  - Calculate the Tail Integral ( $Q_{tail}$ ) by summing the sample values over the delayed portion of the pulse. The tail integration typically starts after a short delay from the pulse maximum (e.g., 14-35 ns).[\[2\]](#)[\[9\]](#)
- PSD Parameter Calculation: The PSD parameter is the ratio of the tail integral to the total integral:
  - $PSD\ Value = Q_{tail} / Q_{total}$
- Discrimination:
  - Create a 2D histogram of the PSD Value versus the Light Output (proportional to  $Q_{total}$ ).
  - Two distinct bands will appear: the lower band corresponds to gamma-ray events, and the upper band corresponds to neutron events.[\[4\]](#)
  - Apply a graphical or mathematical cut to separate the two bands and classify each event as either a neutron or a gamma ray.



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Caption: Workflow for data acquisition and pulse shape discrimination.

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## References

- 1. geant4-forum.web.cern.ch [geant4-forum.web.cern.ch]
- 2. Digital n- $\hat{1}^3$  Pulse Shape Discrimination in Organic Scintillators with a High-Speed Digitizer [jrpr.org]
- 3. mdpi.com [mdpi.com]
- 4. osti.gov [osti.gov]
- 5. inradoptics.com [inradoptics.com]
- 6. researchgate.net [researchgate.net]
- 7. epj-conferences.org [epj-conferences.org]
- 8. researchgate.net [researchgate.net]
- 9. researchportal.hw.ac.uk [researchportal.hw.ac.uk]
- 10. researchgate.net [researchgate.net]
- 11. Measuring and unfolding fast neutron spectra using solution-grown trans-stilbene scintillation detector -Nuclear Engineering and Technology | Korea Science [koreascience.kr]
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